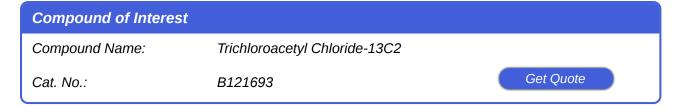


# Physical properties of Trichloroacetyl Chloride-13C2.

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An In-depth Technical Guide to the Physical Properties of Trichloroacetyl Chloride-13C2

## Introduction

**Trichloroacetyl Chloride-13C2** is a stable isotope-labeled derivative of trichloroacetyl chloride, where both carbon atoms are replaced with the <sup>13</sup>C isotope. This isotopic labeling makes it a valuable tool in various research applications, particularly in mass spectrometry and NMR spectroscopy, for use as an internal standard or as a tracer to elucidate biochemical pathways and reaction mechanisms.[1] This guide provides a comprehensive overview of the physical properties of **Trichloroacetyl Chloride-13C2**, along with relevant experimental protocols for its synthesis.

## **Physical and Chemical Properties**

The physical properties of **Trichloroacetyl Chloride-13C2** are primarily derived from its unlabeled counterpart, with the main difference being its molecular weight due to the presence of two <sup>13</sup>C isotopes.



| Property          | Value  | Reference |
|-------------------|--|-----------|
| CAS Number        | 165399-57-5  | [1][2]    |
| Molecular Formula | <sup>13</sup> C <sub>2</sub> Cl <sub>4</sub> O             | [1]       |
| Molecular Weight  | 183.82 g/mol   | [1]       |
| Appearance        | Colorless to pale yellow liquid                            | [1]       |
| Odor              | Pungent, strong  | [1][3]    |
| Density           | 1.629 g/mL   | [1]       |
| Boiling Point     | 114-116 °C   | [1][4]    |
| Melting Point     | -57 °C (for unlabeled)                                     | [4][5]    |
| Refractive Index  | n20/D 1.470 (for unlabeled)                                | [4][5]    |
| Solubility        | Soluble in ether and alcohol; reacts violently with water. | [3][5]    |

# Experimental Protocols Synthesis of Trichloroacetyl Chloride

While specific synthesis protocols for the <sup>13</sup>C labeled compound are proprietary, the general methods for producing trichloroacetyl chloride are well-established. A common industrial method involves the chlorination of acetyl chloride or its chlorinated derivatives. The following is a generalized protocol based on described synthesis routes.

#### Materials:

- Dichloroacetyl chloride (or other suitable chlorinated acetyl chloride)
- Gaseous chlorine
- Activated charcoal (catalyst)
- Nitrogen or dry air



· Reaction flask equipped with a stirrer, gas inlet, and reflux condenser

#### Procedure:

- A reaction flask is charged with dried activated charcoal.
- Dichloroacetyl chloride is carefully added to the flask.
- The mixture is heated to approximately 110°C with constant stirring.
- Gaseous chlorine is bubbled through the reaction mixture over several hours.
- The progress of the chlorination is monitored by gas chromatography.
- Upon completion of the reaction, the mixture is cooled, and any excess chlorine is removed by purging with dry air or nitrogen.
- The activated charcoal catalyst is removed by filtration to yield crude trichloroacetyl chloride.
- The crude product can be further purified by distillation.

This process can be adapted for the synthesis of **Trichloroacetyl Chloride-13C2** by starting with the appropriately labeled acetyl chloride derivative.

# Visualizations Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of trichloroacetyl chloride.

Caption: Generalized workflow for the synthesis of trichloroacetyl chloride.

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